

# NLRP3-IN-2 quality control and purity assessment

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Compound of Interest

Compound Name: NLRP3-IN-2

Cat. No.: B1671582

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## **Technical Support Center: NLRP3-IN-2**

Welcome to the technical support center for **NLRP3-IN-2**. This resource is designed to assist researchers, scientists, and drug development professionals with quality control, purity assessment, and troubleshooting for experiments involving **NLRP3-IN-2**.

## Frequently Asked Questions (FAQs)

Q1: What is **NLRP3-IN-2**?

A1: **NLRP3-IN-2**, also known as NLRP3 Inflammasome Inhibitor I, is a small molecule inhibitor of the NLRP3 inflammasome. It is an intermediate in the synthesis of glyburide and is used in research to study the role of the NLRP3 inflammasome in various physiological and pathological processes.[1]

Q2: What are the key chemical properties of **NLRP3-IN-2**?

A2: The key chemical properties of **NLRP3-IN-2** are summarized in the table below.

Property	Value	Reference
CAS Number	16673-34-0	[1][2]
Molecular Formula	C16H17CIN2O4S	
Molecular Weight	368.84 g/mol	



Q3: What is the recommended purity for **NLRP3-IN-2** in research applications?

A3: For most research applications, a purity of ≥95% is recommended for small molecule inhibitors like **NLRP3-IN-2**. Purity should be verified using appropriate analytical methods such as High-Performance Liquid Chromatography (HPLC).

Q4: How should **NLRP3-IN-2** be stored?

A4: **NLRP3-IN-2** powder should be stored at -20°C for up to 3 years, or at 4°C for up to 2 years. Stock solutions in a solvent like DMSO should be stored at -80°C for up to 6 months, or at -20°C for up to 1 month.

## **Quality Control and Purity Assessment**

Consistent and reliable experimental results depend on the quality and purity of your reagents. The following sections provide detailed protocols for assessing the quality and purity of **NLRP3-IN-2**.

# High-Performance Liquid Chromatography (HPLC) for Purity Assessment

HPLC is a fundamental technique for determining the purity of small molecules. A reversed-phase HPLC method is typically suitable for a compound with the chemical structure of **NLRP3-IN-2**.

Experimental Protocol: HPLC Purity Analysis



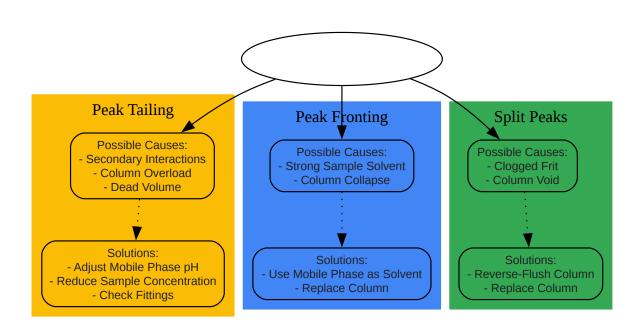
Parameter	Recommended Condition	
Instrumentation	HPLC system with a UV-Vis or Diode Array Detector (DAD)	
Column	C18 reversed-phase column (e.g., 4.6 x 150 mm, 5 μm particle size)	
Mobile Phase	A: Water with 0.1% Formic AcidB: Acetonitrile with 0.1% Formic Acid	
Gradient	Start with a low percentage of B, and gradually increase to elute the compound and any impurities. A typical gradient might be 10-90% B over 20 minutes.	
Flow Rate	1.0 mL/min	
Column Temperature	30°C	
Detection Wavelength	Monitor at a wavelength where NLRP3-IN-2 has maximum absorbance (e.g., 254 nm, or determined by UV scan).	
Injection Volume	10 μL	
Prepare a 1 mg/mL stock solution of N 2 in a suitable solvent (e.g., DMSO). I working concentration of 50-100 µg/m initial mobile phase composition.		

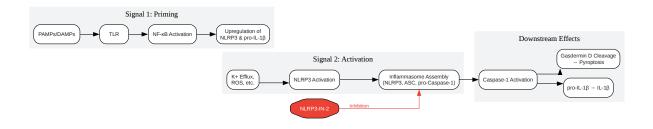
### Data Analysis:

The purity of **NLRP3-IN-2** is calculated by dividing the peak area of the main compound by the total area of all peaks in the chromatogram, expressed as a percentage.









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## References

- 1. NLRP3-IN-2 | NLRP3 抑制剂 | MCE [medchemexpress.cn]
- 2. glpbio.com [glpbio.com]
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